

Proper Disposal of Indolarome: A Guide for Laboratory Professionals

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Indolarome |
| Cat. No.: | B12763655 |

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This document provides essential safety and logistical information for the proper disposal of **Indolarome** (CAS No. 18096-62-3), a synthetic fragrance ingredient. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. **Indolarome** is classified with Reproductive Toxicity Category 2, carrying the hazard statement H361: "Suspected of damaging fertility or the unborn child"[\[1\]](#). It is also known to be an irritant to the skin and eyes.

Chemical and Physical Properties

A clear understanding of **Indolarome**'s properties is fundamental to its safe handling and disposal.

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | 4,4a,5,9b-tetrahydroindeno[1,2-d][1,2]dioxine | [3] |
| Synonyms | Indoflor, Indoletal | [1][2] |
| CAS Number | 18096-62-3 | [1][3] |
| Molecular Formula | C ₁₁ H ₁₂ O ₂ | [1][3] |
| Molecular Weight | 176.21 g/mol | [1][3] |
| Appearance | White crystalline solid | [3] |
| Melting Point | 35-36°C | [2] |

Personal Protective Equipment (PPE)

Prior to handling **Indolarome** for any purpose, including disposal, all personnel must be equipped with the appropriate personal protective equipment.

| PPE Category | Specification |
|--------------------------|--|
| Hand Protection | Chemical-resistant gloves (inspected before use) |
| Eye Protection | Tightly fitting safety goggles |
| Skin and Body Protection | Protective clothing, lab coat |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols may be generated, use a respirator. |

Disposal Procedures

Direct disposal of **Indolarome** into drains or standard waste streams is strictly prohibited to prevent environmental contamination[1]. The recommended and compliant method for disposal is through a licensed chemical destruction facility.

Step-by-Step Laboratory Disposal Protocol:

- Collection:
 - Collect all waste **Indolarome**, including contaminated materials (e.g., weighing paper, gloves, pipette tips), in a designated and clearly labeled hazardous waste container.
 - The container must be made of a material compatible with **Indolarome** and have a secure, tight-fitting lid.
- Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name "**Indolarome**," and the CAS number "18096-62-3."
 - Indicate the associated hazards, including "Reproductive Toxicity" and "Irritant."
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Follow all institutional and local regulations for hazardous waste storage.
- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to schedule a pickup.
 - Do not attempt to transport hazardous waste off-site personally.

Disposal of Empty Containers:

- Empty containers that held **Indolarome** should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste along with the **Indolarome** waste.

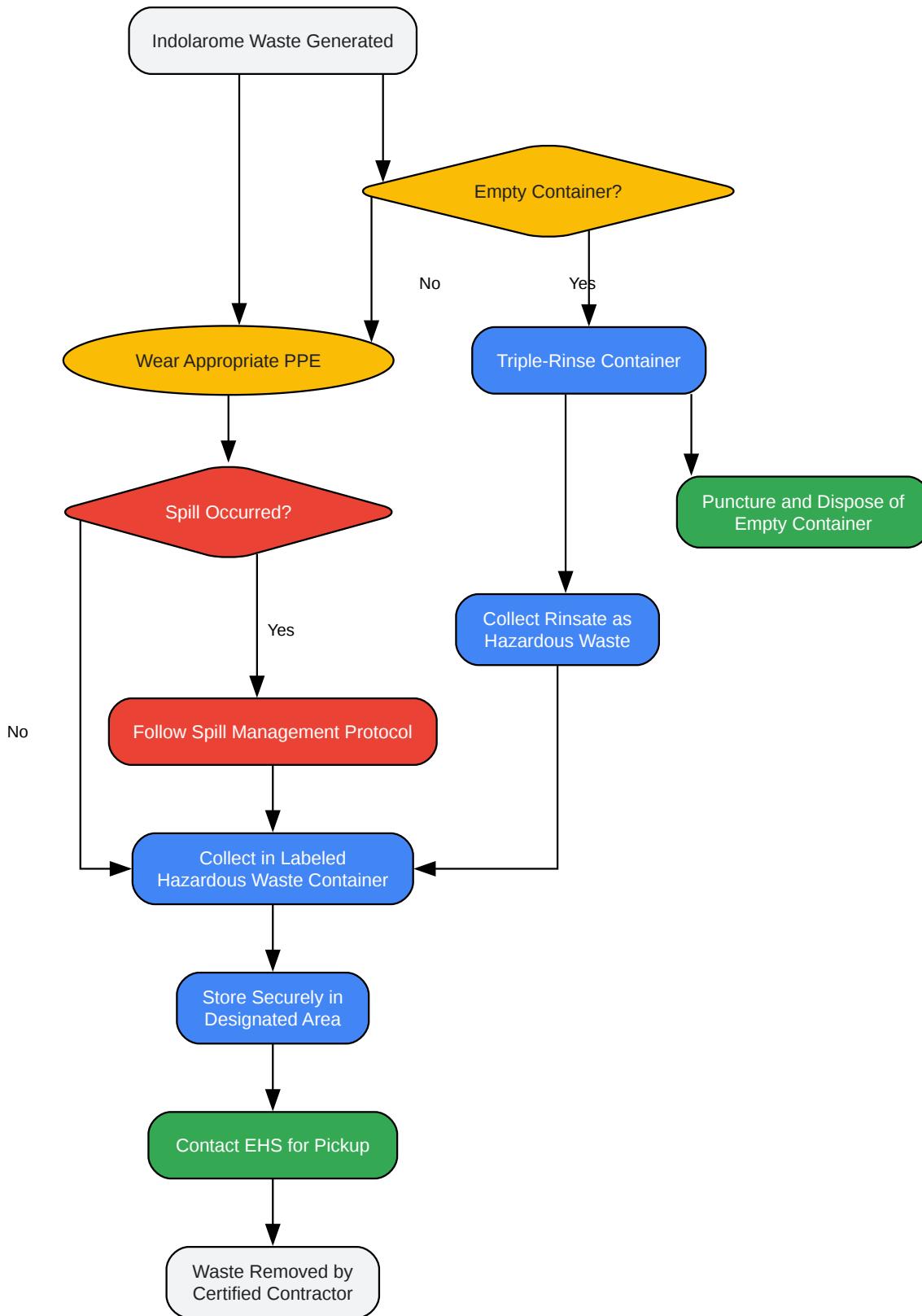
- Once thoroughly decontaminated, the container can be punctured to prevent reuse and disposed of according to institutional guidelines for non-hazardous laboratory waste[1].

Spill Management

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and environmental release.

- Evacuate and Secure:
 - Evacuate all non-essential personnel from the immediate spill area.
 - Ensure the area is well-ventilated.
- Containment:
 - Wearing the appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials.
- Collection:
 - Carefully collect the absorbed material and any remaining solid **Indolarome** using spark-proof tools[1].
 - Place the collected waste into a labeled hazardous waste container.
- Decontamination:
 - Decontaminate the spill area with a suitable solvent and cleaning materials.
 - Collect all decontamination materials as hazardous waste.
- Reporting:
 - Report the spill to your laboratory supervisor and EHS department in accordance with your institution's policies.

Workflow and Decision Making for Indolarome Disposal



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Caption: Workflow for the safe handling and disposal of **Indolarome** waste.

First Aid Measures

In case of exposure to **Indolarome**, follow these first aid procedures and seek medical attention.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water and seek immediate medical advice. |

For any exposure, it is crucial to consult a physician and provide them with the Safety Data Sheet (SDS) for **Indolarome**.

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References

- 1. vumc.org [vumc.org]
- 2. ehrs.upenn.edu [ehrs.upenn.edu]

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